

Safety data sheet for zirconium nitrate pentahydrate

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Compound of Interest

Compound Name: Zirconium nitrate

Cat. No.: B079258

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An In-depth Technical Guide to the Safety Data Sheet for **Zirconium Nitrate** Pentahydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Zirconium Nitrate** Pentahydrate, a compound used as a preservative and in the synthesis of other zirconium compounds.^[1] This document synthesizes critical information from various safety data sheets and chemical databases to ensure safe handling, storage, and emergency response.

Chemical Identification

Zirconium nitrate pentahydrate is a white, crystalline, and very hygroscopic solid.^[1] It is highly soluble in water and alcohol, forming an acidic solution.^{[1][2]}

Identifier	Value
Chemical Name	Zirconium (IV) nitrate pentahydrate[3]
Synonyms	Zirconium tetranitrate, Nitric acid, zirconium(4+) salt, pentahydrate[4][5]
CAS Number	13986-27-1 (pentahydrate), 13746-89-9 (anhydrous)[4][6]
Molecular Formula	$\text{Zr}(\text{NO}_3)_4 \cdot 5\text{H}_2\text{O}$ [6]
Molecular Weight	429.3 g/mol [6]
UN Number	2728[2]

Hazard Identification

Zirconium nitrate pentahydrate is classified as a strong oxidizing agent and can cause serious eye damage.[6][7] It may intensify fires and poses a dangerous fire and explosion risk when in contact with organic materials.[6][8]

GHS Classification:

Hazard Class	Hazard Category	Hazard Statement
Oxidising Solid	2	H272: May intensify fire; oxidiser[6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[6]

Signal Word: Danger[6]

Hazard Pictograms:

- GHS03: Flame over circle (Oxidizer)[6]
- GHS05: Corrosion (Causes serious eye damage)[6]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Appearance	White crystalline solid[1]
Odor	Odorless[7]
Melting Point	Decomposes at 100 °C[7]
Boiling Point	Decomposes[2]
Solubility	Soluble in water and alcohol[2]
Refractive Index	1.6[2]

Toxicological Information

Zirconium nitrate has a low order of toxicity but can be harmful if swallowed or inhaled.[1][9] It is irritating to the eyes, nose, and throat.[10]

Route of Exposure	Endpoint	Value	Species
Oral	LD50	4100 mg/kg (anhydrous)[6]	Rat[6]
Inhalation	LCLo	500 mg/m ³ /30 min[8]	Rat[8]

Exposure Limits:

Organization	Limit	Value
OSHA (PEL-TWA)	Zirconium compounds (as Zr)	5 mg/m ³ [8]
NIOSH (REL-TWA)	Zirconium compounds (as Zr)	5 mg/m ³ [8]
NIOSH (IDLH)	Zirconium compounds (as Zr)	25 mg/m ³ [5]

Handling and Storage

Proper handling and storage procedures are crucial to minimize risks.

Handling:

- Handle in a well-ventilated area.[\[3\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[3\]](#)
- Avoid the formation of dust and aerosols.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)
- Keep away from combustible materials.[\[6\]](#)
- Use non-sparking tools.[\[7\]](#)

Storage:

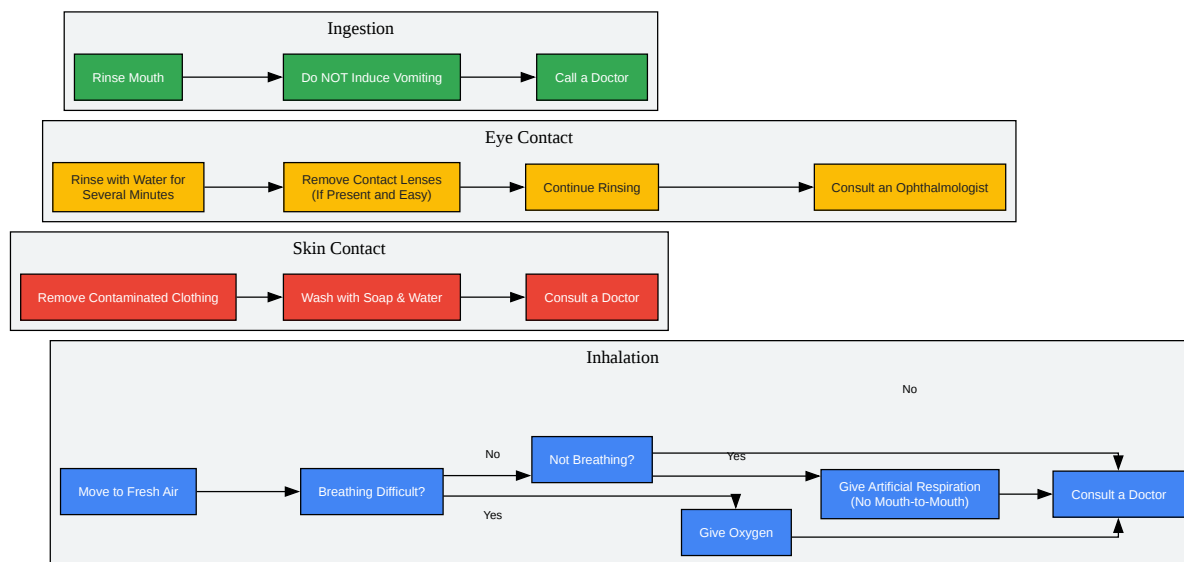
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Store away from foodstuff containers and incompatible materials.[\[3\]](#)
- Incompatible materials include combustible materials and organic substances.[\[6\]](#)

Emergency Procedures

Detailed workflows for first aid and firefighting are provided below.

First-Aid Measures

A systematic approach to first aid is critical in case of exposure.

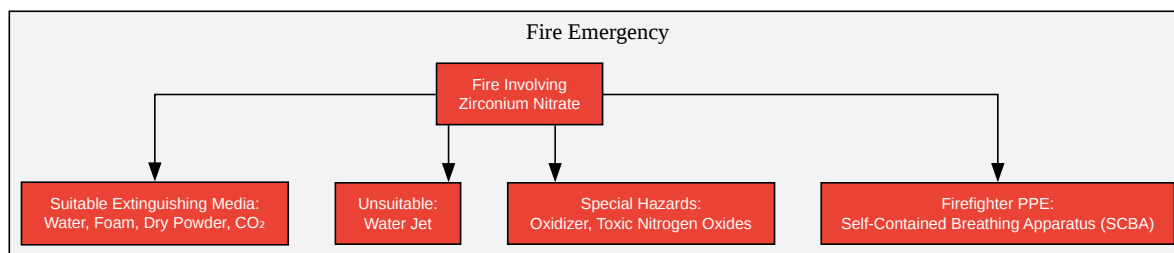


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Caption: First-aid procedures for different exposure routes.

Firefighting Measures

Zirconium nitrate pentahydrate is not combustible but will accelerate the burning of other materials.^{[1][8]}

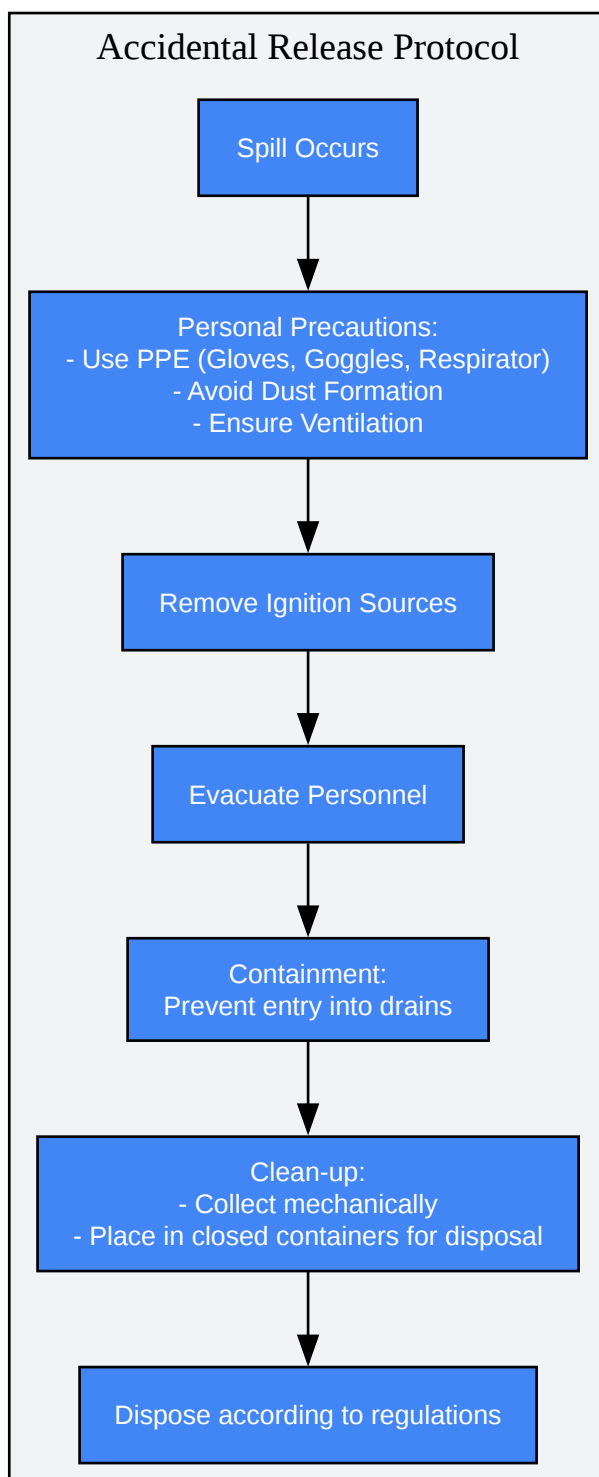


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Caption: Firefighting protocol for **zirconium nitrate** pentahydrate.

Accidental Release Measures

In the event of a spill, the following logical steps should be taken.



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Caption: Logical workflow for accidental release measures.

Ecological Information

Data on the environmental impact of **zirconium nitrate** pentahydrate is limited. It is not classified as hazardous to the aquatic environment.[6]

Test	Species	Result	Duration
Toxicity to fish	Danio rerio (Zebra fish)	LC50: > 100 mg/L[11]	96 h
Toxicity to daphnia	Daphnia magna	EL50: > 100% saturated solution[11]	48 h
Toxicity to algae	Pseudokirchneriella subcapitata	EC50: 2.6 mg/L[11]	96 h

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[7] Contaminated packaging should be triple rinsed and offered for recycling or reconditioning.[7]

Regulatory Information

Zirconium nitrate pentahydrate is subject to various regulations.

- DOT Classification: Class 5.1 (Oxidizing substance), UN 2728[2][10]
- GHS Labeling: Required, as detailed in Section 2.[6]

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